

An In-Depth Technical Guide to 1-(2,5-Dibromophenyl)sulfonylimidazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2,5-Dibromophenyl)sulfonylimidazole

Cat. No.: B369545

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Abstract

This technical guide provides a comprehensive overview of **1-(2,5-Dibromophenyl)sulfonylimidazole**, a compound of interest in medicinal chemistry and drug development. Although a specific CAS number for this molecule is not publicly registered, indicating its potential novelty, this document extrapolates its likely synthesis, physicochemical properties, and potential biological activities based on established knowledge of structurally similar arylsulfonylimidazole and sulfonamide derivatives. This guide offers detailed experimental protocols, data on related compounds for comparative analysis, and visualizations of synthetic and potential biological pathways to support further research and development efforts.

Introduction

Sulfonamide derivatives are a cornerstone of modern pharmacology, exhibiting a wide spectrum of biological activities including antimicrobial, anticancer, anti-inflammatory, and antiviral properties.^[1] The incorporation of a halogenated phenylsulfonyl moiety onto a heterocyclic scaffold like imidazole can significantly influence the molecule's lipophilicity, electronic properties, and ultimately its biological efficacy. The target molecule, **1-(2,5-Dibromophenyl)sulfonylimidazole**, combines the structural features of a dibrominated phenyl ring, a sulfonamide linker, and an imidazole ring, suggesting a potential for unique

pharmacological activities. This guide serves as a foundational resource for researchers interested in the synthesis and evaluation of this novel compound.

Physicochemical Properties (Predicted)

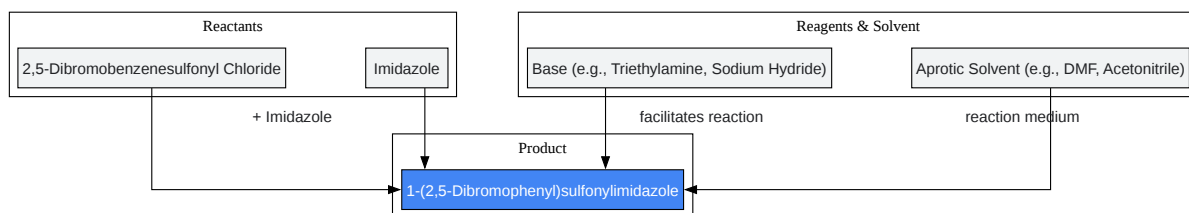
While experimental data for the target compound is not available, its properties can be predicted based on its constituent parts.

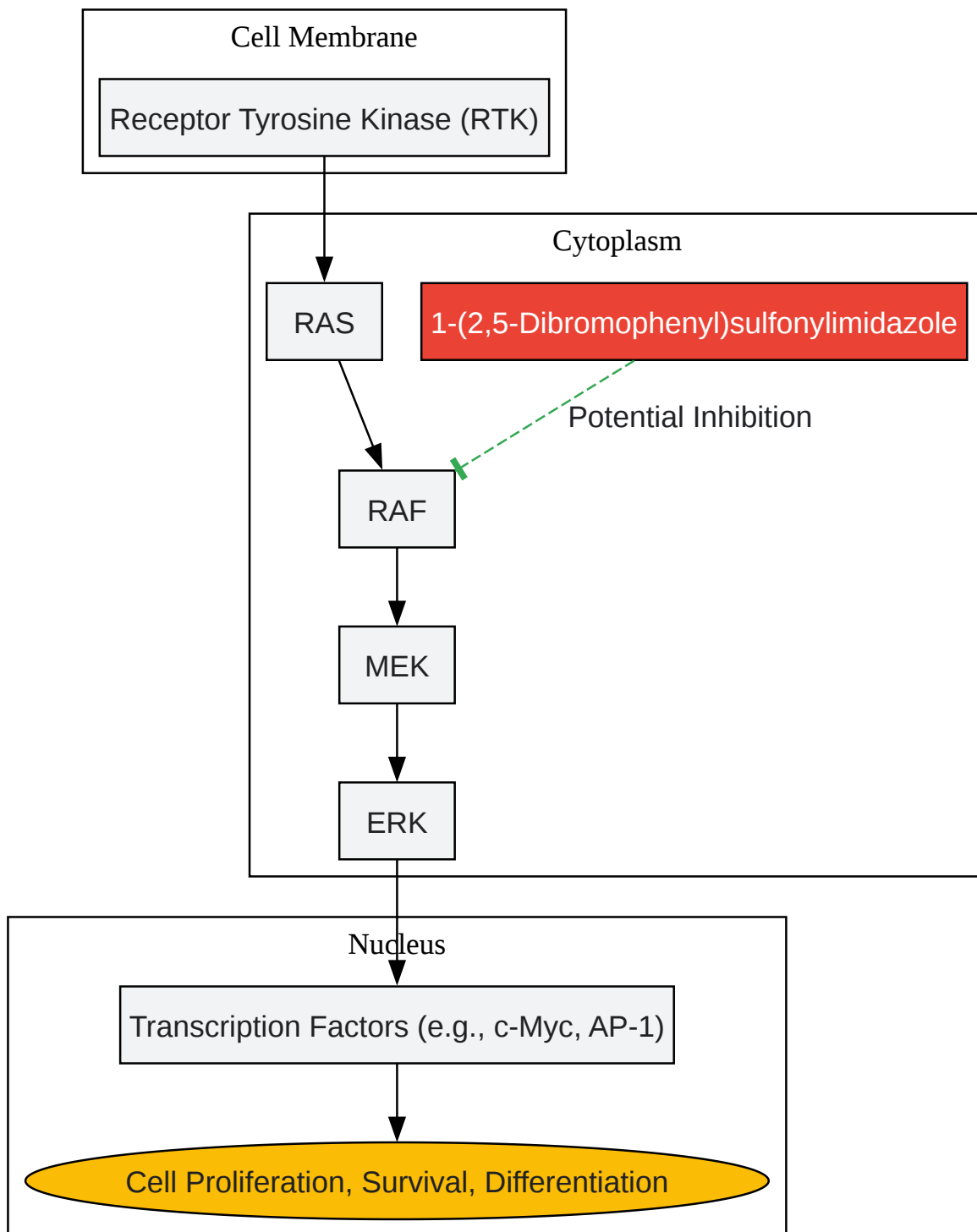
Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C ₉ H ₆ Br ₂ N ₂ O ₂ S	Based on structural components.
Molecular Weight	381.99 g/mol	Calculated from the molecular formula.
Appearance	Likely a white to off-white solid	Typical for small organic molecules of this class.
Solubility	Poorly soluble in water; soluble in organic solvents like DMF, DMSO, and chlorinated solvents.	The aromatic rings and bromine atoms contribute to its lipophilicity.
Melting Point	Expected to be relatively high	Crystalline solid nature of similar compounds.

Synthesis

The most probable synthetic route to **1-(2,5-Dibromophenyl)sulfonylimidazole** is via a nucleophilic substitution reaction between 2,5-dibromobenzenesulfonyl chloride and imidazole.

Proposed Synthetic Scheme





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References

- 1. Synthesis and Biological Investigation of some Novel Sulfonamide and Amide Derivatives Containing Coumarin Moieties - PMC [pmc.ncbi.nlm.nih.gov]
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